

# Application Notes and Protocols for In Vivo Dissolution of PF-06305591

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## Compound of Interest

Compound Name: PF-06305591

Cat. No.: B1652504

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These application notes provide a comprehensive guide for the dissolution of **PF-06305591** for in vivo experiments, targeted towards researchers, scientists, and professionals in drug development. The following sections detail the solubility of **PF-06305591** in various vehicles and provide step-by-step protocols for its preparation.

## Data Presentation: Solubility of PF-06305591

The solubility of **PF-06305591** can vary based on the solvent or vehicle system used. The following table summarizes the reported solubility data for **PF-06305591** and its dihydrate form. The use of sonication is often recommended to aid dissolution.<sup>[1]</sup>

Solvent/Vehicle Composition	Form	Concentration	Notes
DMSO	Anhydrous	10 mM	-
DMSO	Anhydrous	45 mg/mL (164.02 mM)	Sonication is recommended. <a href="#">[1]</a>
DMSO	Anhydrous	140 mg/mL (510.28 mM)	Requires sonication. Hygroscopic DMSO can impact solubility; use newly opened DMSO. <a href="#">[2]</a> <a href="#">[3]</a>
DMSO	Dihydrate	100 mg/mL (322.18 mM)	Requires sonication. Hygroscopic DMSO can impact solubility; use newly opened DMSO. <a href="#">[4]</a>
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Anhydrous	≥ 2.5 mg/mL (9.11 mM)	Results in a clear solution. <a href="#">[2]</a>
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Dihydrate	≥ 2.5 mg/mL (8.05 mM)	Results in a clear solution. <a href="#">[4]</a> <a href="#">[5]</a>
10% DMSO + 90% (20% SBE-β-CD in Saline)	Anhydrous	≥ 2.5 mg/mL (9.11 mM)	Results in a clear solution. <a href="#">[2]</a>
10% DMSO + 90% (20% SBE-β-CD in Saline)	Dihydrate	≥ 2.5 mg/mL (8.05 mM)	Results in a clear solution. <a href="#">[4]</a>
10% DMSO + 90% Corn Oil	Anhydrous	≥ 2.5 mg/mL (9.11 mM)	Results in a clear solution. <a href="#">[2]</a>
10% DMSO + 90% Corn Oil	Dihydrate	≥ 2.5 mg/mL (8.05 mM)	Results in a clear solution. <a href="#">[4]</a>

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10% DMSO + 40%				
PEG300 + 5% Tween	Not Specified	2 mg/mL (7.29 mM)		Sonication is recommended. <a href="#">[1]</a>
80 + 45% Saline				

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Note: SBE- $\beta$ -CD stands for Sulfobutyl ether beta-cyclodextrin.

## Experimental Protocols

Below are detailed protocols for preparing **PF-06305591** formulations for in vivo administration. If precipitation or phase separation is observed during preparation, gentle heating and/or sonication can be utilized to facilitate dissolution.[\[2\]](#)[\[4\]](#)

### Protocol 1: Formulation with PEG300 and Tween 80

This protocol describes the preparation of a vehicle composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[2\]](#)[\[5\]](#)

Materials:

- **PF-06305591**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Saline solution (0.9% NaCl)

Procedure:

- Prepare Stock Solution: Dissolve **PF-06305591** in DMSO to create a stock solution. For example, to achieve a final concentration of 2.5 mg/mL in the complete vehicle, a 25 mg/mL stock solution in DMSO can be prepared.
- Vehicle Preparation (for a 1 mL final volume): a. To 400  $\mu$ L of PEG300, add 100  $\mu$ L of the **PF-06305591** DMSO stock solution. b. Mix thoroughly until the solution is uniform. c. Add 50  $\mu$ L

of Tween 80 to the mixture. d. Mix again until the solution is clear. e. Add 450  $\mu$ L of saline to the mixture. f. Vortex the final solution until it is homogeneous and clear.

## Protocol 2: Formulation with SBE- $\beta$ -CD

This protocol outlines the preparation of a vehicle containing 10% DMSO and 90% (20% SBE- $\beta$ -CD in Saline).<sup>[2][4]</sup>

Materials:

- **PF-06305591**
- Dimethyl sulfoxide (DMSO)
- Sulfobutyl ether beta-cyclodextrin (SBE- $\beta$ -CD)
- Saline solution (0.9% NaCl)

Procedure:

- Prepare 20% SBE- $\beta$ -CD Solution: Dissolve SBE- $\beta$ -CD in saline to a final concentration of 20% (w/v).
- Prepare Stock Solution: Dissolve **PF-06305591** in DMSO to create a stock solution.
- Vehicle Preparation: a. Add the **PF-06305591** DMSO stock solution to the 20% SBE- $\beta$ -CD in saline solution. The final concentration of DMSO should be 10%. b. Mix thoroughly until the solution is clear.

## Protocol 3: Formulation with Corn Oil

This protocol details the preparation of a vehicle consisting of 10% DMSO and 90% Corn Oil.<sup>[2][4]</sup>

Materials:

- **PF-06305591**
- Dimethyl sulfoxide (DMSO)

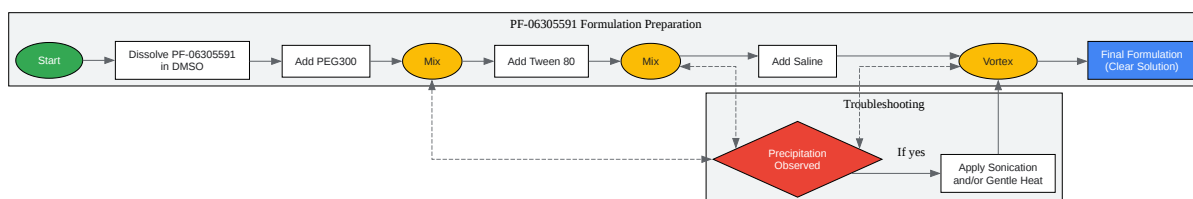
- Corn Oil

Procedure:

- Prepare Stock Solution: Dissolve **PF-06305591** in DMSO to create a stock solution.
- Vehicle Preparation: a. Add the **PF-06305591** DMSO stock solution to the corn oil. The final concentration of DMSO should be 10%. b. Mix thoroughly until the solution is clear.

## Visualization of Dissolution Workflow

The following diagram illustrates the experimental workflow for the preparation of the **PF-06305591** formulation using PEG300 and Tween 80 (Protocol 1).



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Caption: Workflow for **PF-06305591** dissolution in a DMSO, PEG300, Tween 80, and Saline vehicle.

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## References

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